

An In-depth Technical Guide to Triisopropoxyvanadium(V) Oxide: Safety, Handling, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triisopropoxyvanadium(v)oxide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, experimental protocols, and an overview of the applications of triisopropoxyvanadium(V) oxide (VOTO), a versatile organometallic compound. With its increasing use in catalysis and materials science, a thorough understanding of its properties and safe handling is crucial for researchers in both academic and industrial settings, including those in the field of drug development who may utilize it for the synthesis of complex molecular architectures.

Chemical and Physical Properties

Triisopropoxyvanadium(V) oxide is a colorless to pale yellow or gold-colored liquid.^{[1][2][3]} It is recognized for its utility as a precursor in various chemical transformations due to its reactivity and solubility in common organic solvents.^[2]

Property	Value	Source(s)
Chemical Formula	C ₉ H ₂₁ O ₄ V	[1]
Molecular Weight	244.2 g/mol	[2]
CAS Number	5588-84-1	[1][4]
EC Number	226-997-4	[1][4]
Appearance	Pale yellow to deep yellow clear liquid	[1]
Odor	Alcoholic	[1]
Melting Point	-2°C to -11°C	[1][2]
Boiling Point	80-82 °C @ 2 mm Hg	[2][5]
Flash Point	44 °C / 111.2 °F to 70°C	[1][6]
Density	1.035 - 1.04 g/mL at 25 °C	[1][2]
Vapor Pressure	0.1 kPa @ 60°C	[1]
Solubility	Miscible with toluene, hexane, and isopropanol. Reacts with water.	[2][4]
Stability	Stable in sealed containers. Moisture-sensitive; reacts rapidly with water or moist air.	[4][7]

Hazard Identification and Safety Information

Triisopropoxyvanadium(V) oxide is classified as a hazardous substance. It is a flammable liquid and vapor and can cause skin, eye, and respiratory irritation.[4][6][8] Ingestion may be harmful.
[4]

Hazard Class	GHS Classification
Flammable liquids	Category 3
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2A
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)
Acute toxicity (oral, dermal, inhalation)	Category 4

Hazard Statements:

- H226: Flammable liquid and vapor.[8]
- H315: Causes skin irritation.[1][8]
- H319: Causes serious eye irritation.[1][8]
- H335: May cause respiratory irritation.[4][8]
- Harmful if swallowed, in contact with skin, or if inhaled.[3][6]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risks associated with triisopropoxyvanadium(V) oxide.

Handling:

- Handle under a dry, inert atmosphere (e.g., nitrogen or argon).[8]
- Use in a well-ventilated area, preferably in a chemical fume hood.[6][8]
- Avoid contact with skin, eyes, and clothing.[4][6]
- Do not breathe vapors or mist.[4]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][6]

- Use non-sparking tools and take precautionary measures against static discharge.[4][6]
- Ground and bond containers and receiving equipment.[4]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[4][6] In situations where inhalation of vapors is possible, a NIOSH-certified organic vapor respirator is recommended.[4]

Storage:

- Store in a cool, dry, and well-ventilated place.[4][8]
- Keep containers tightly sealed to prevent contact with moisture and air.[4][7][8]
- Store in a flammable liquids storage area.[2][6]
- Store locked up.[4]
- Incompatible materials include water, moist air, and strong oxidizing agents.[4][6]

First Aid and Emergency Procedures

In the event of exposure or an emergency, follow these first-aid measures and procedures.

Exposure Route	First Aid Measures
Inhalation	Remove the individual to fresh air and keep them at rest in a comfortable breathing position. Seek medical advice if feeling unwell.[4] If not breathing, provide artificial respiration.[6]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.[4] Get medical attention if skin irritation persists.[4][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[4] Continue rinsing and seek medical attention.[4]
Ingestion	Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterward.[6] Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.[4]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Water spray, foam, carbon dioxide, or dry chemical.[4] Water mist can be used to cool closed containers.[6]
- Unsuitable Extinguishing Media: Do not use a straight stream of water.[4]
- Specific Hazards: Flammable liquid and vapor.[4] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[6] Containers may explode when heated.[6] Hazardous combustion products include carbon monoxide, carbon dioxide, and heavy metal oxides.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4][6]

Accidental Release Measures:

- Evacuate unnecessary personnel and eliminate all ignition sources.[4]
- Ensure adequate ventilation.[1]
- Wear appropriate personal protective equipment.[4]
- Contain the spill using an inert absorbent material (e.g., sand, diatomite, acid binders).[1][8]
- Collect the absorbed material into a suitable, closed container for disposal.[6]
- Do not allow the material to enter drains or waterways.[1][6]

Applications in Research and Development

Triisopropoxyvanadium(V) oxide is a valuable reagent in both materials science and organic synthesis, with indirect applications in drug development.

Materials Science: Precursor for Vanadium Oxide Thin Films

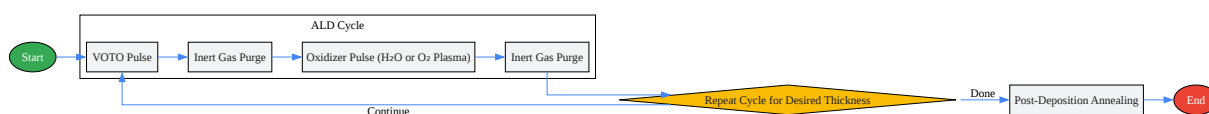
VOTO is a common precursor for the deposition of vanadium oxide thin films using techniques like Atomic Layer Deposition (ALD).[9] These films have applications in electronics, sensors, and energy storage devices.[9]

Experimental Protocol: Atomic Layer Deposition of Vanadium Oxide

This protocol provides a general methodology for the ALD of vanadium oxide thin films using triisopropoxyvanadium(V) oxide as the precursor.

- Precursor Handling: Heat the triisopropoxyvanadium(V) oxide container to 60 °C to achieve a vapor pressure of approximately 0.63 Torr.[8]
- Deposition Cycle:
 - Introduce a pulse of triisopropoxyvanadium(V) oxide vapor into the ALD reactor.

- Purge the reactor with an inert gas (e.g., nitrogen) to remove any unreacted precursor and byproducts.
- Introduce a pulse of an oxidizing agent, such as water vapor or oxygen plasma.[10]
- Purge the reactor again with the inert gas.
- Film Growth: Repeat the deposition cycle until the desired film thickness is achieved. The growth rate is typically in the range of 0.2-0.32 Å/cycle.[3][8]
- Post-Deposition Annealing: The as-deposited films may be amorphous.[10] Post-annealing at elevated temperatures (e.g., 400-500 °C) can be performed to crystallize the film into desired phases such as V_2O_5 . [10]



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Atomic Layer Deposition (ALD) workflow for vanadium oxide thin films.

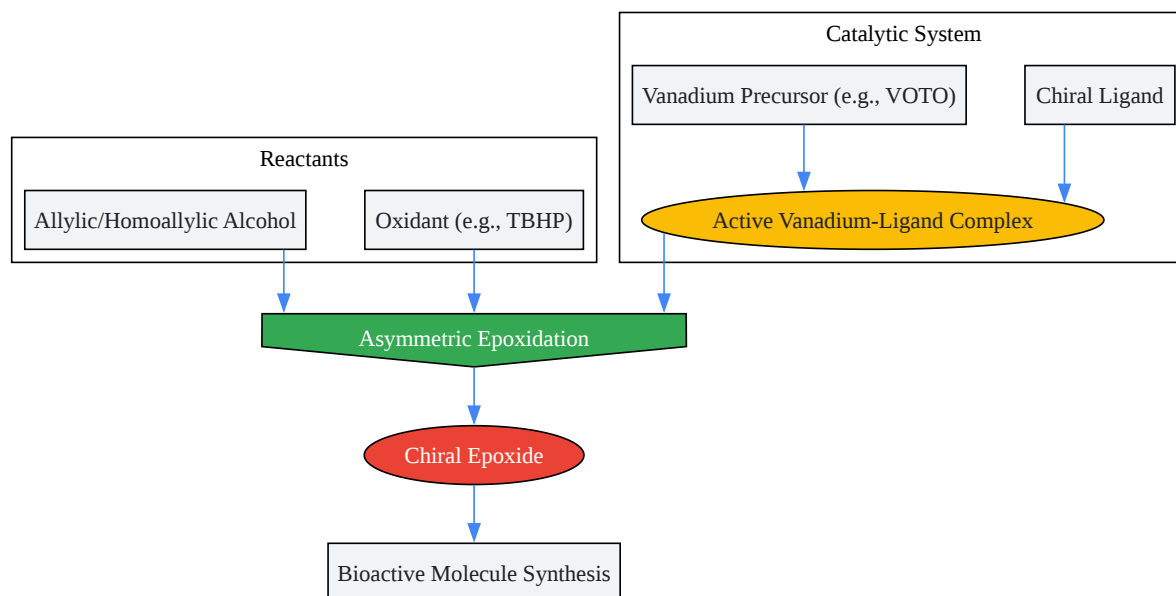
Organic Synthesis: Catalyst for Asymmetric Epoxidation

Vanadium complexes, often generated in situ from precursors like triisopropoxyvanadium(V) oxide, are effective catalysts for the asymmetric epoxidation of allylic and homoallylic alcohols. [4] This reaction is of significant interest in drug development as it provides access to chiral epoxides, which are versatile building blocks for the synthesis of complex, biologically active molecules.[4][6]

General Experimental Protocol for Vanadium-Catalyzed Asymmetric Epoxidation:

While specific conditions vary depending on the substrate and chiral ligand, a general procedure is as follows:

- **Catalyst Preparation:** A vanadium precursor, such as triisopropoxyvanadium(V) oxide or $\text{VO}(\text{acac})_2$, is mixed with a chiral ligand (e.g., a bishydroxamic acid derivative) in a suitable solvent like toluene.[\[4\]](#)[\[6\]](#)
- **Reaction Setup:** The allylic or homoallylic alcohol substrate is added to the catalyst mixture under an inert atmosphere.
- **Oxidant Addition:** An oxidant, typically an aqueous solution of tert-butyl hydroperoxide (TBHP) or cumene hydroperoxide (CHP), is added to initiate the epoxidation.[\[4\]](#)[\[6\]](#)
- **Reaction Monitoring:** The reaction is stirred at a specific temperature (often room temperature) and monitored by techniques like TLC or GC until the starting material is consumed.
- **Work-up and Purification:** The reaction is quenched, and the chiral epoxide product is isolated and purified using standard techniques such as column chromatography.



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Role of VOTO in the synthesis of chiral building blocks for drug development.

Biological Relevance of Vanadium Compounds

While triisopropoxyvanadium(V) oxide itself is not directly used as a therapeutic agent, the broader class of vanadium compounds has garnered attention for its diverse biological activities. Vanadium compounds have been investigated for their potential in the treatment of diabetes, cancer, and parasitic diseases.[4] Their biological effects are often attributed to the ability of vanadate to mimic phosphate, thereby interacting with various enzymes such as ATPases and phosphatases, and influencing cellular signaling pathways.[4]

It is important to note that the biological activity of vanadium is highly dependent on its oxidation state and coordination environment. The use of VOTO in synthesizing specific

organic molecules for drug discovery allows for precise control over the molecular architecture, which in turn can be tailored for specific biological targets.

Conclusion

Triisopropoxyvanadium(V) oxide is a valuable and versatile chemical for researchers in materials science and organic synthesis. Its utility as a precursor for thin films and as a catalyst for important transformations like asymmetric epoxidation highlights its significance. However, its hazardous properties necessitate strict adherence to safety protocols. By understanding its chemical properties, hazards, and handling requirements, researchers can safely harness the potential of this compound in their scientific endeavors, including the development of novel materials and the synthesis of next-generation pharmaceuticals.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Triisopropoxyvanadium(V) Oxide: Safety, Handling, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13100941#triisopropoxyvanadium-v-oxide-safety-data-sheet]

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